

Structural Elucidation of Cyclopropyl Phenyl Ketone Oxime: A Comparative MS Guide

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Compound of Interest

Compound Name: *Cyclopropyl-phenyl-methanone oxime*

Cat. No.: *B12458453*

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Executive Summary

Cyclopropyl Phenyl Ketone Oxime (CPKO) is a critical intermediate in the synthesis of cyclopropyl-bearing pharmaceuticals. Its structural validation is often complicated by its potential to undergo Beckmann rearrangement into isomeric amides (N-cyclopropylbenzamide or N-phenylcyclopropanecarboxamide) under thermal or acidic stress.^[1]

This guide provides a technical comparison of the mass spectrometric behavior of CPKO against its isomeric alternatives. It focuses on distinguishing the oxime from its rearrangement products using Electron Ionization (EI) and Electrospray Ionization (ESI), providing researchers with diagnostic fragmentation fingerprints for unambiguous identification.

Part 1: Comparative Ionization Profiles (EI vs. ESI)

The choice of ionization technique drastically alters the spectral topology of CPKO. For structural elucidation, EI is superior due to the generation of structure-specific fragment ions. For purity analysis and molecular weight confirmation, ESI is preferred.

Table 1: Ionization Technique Comparison

Feature	Electron Ionization (EI)	Electrospray Ionization (ESI)
Energy Regime	Hard (70 eV)	Soft (Thermal/Voltage)
Molecular Ion	m/z 161 (M^+): Weak intensity (<10%). [1]	m/z 162 ($[M+H]^+$): Dominant base peak. [1]
Key Mechanism	Radical-induced cleavage & rearrangement. [1] [2]	Protonation & adduct formation ($[M+Na]^+$ m/z 184).
Diagnostic Utility	High: Reveals structural connectivity. [1] [2]	Low: primarily confirms MW. [1]
Thermal Artifacts	High Risk: Source temperature can induce in situ Beckmann rearrangement. [1] [2]	Low Risk: Ideal for thermally labile oximes. [1]

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Expert Insight: In EI-MS, if the source temperature exceeds 200°C, you may observe an artificially high abundance of amide-specific fragments (m/z 105 or 93) due to thermal rearrangement prior to ionization. Always keep the source temperature <150°C for accurate oxime characterization.

Part 2: Mechanistic Fragmentation Analysis[\[1\]](#)

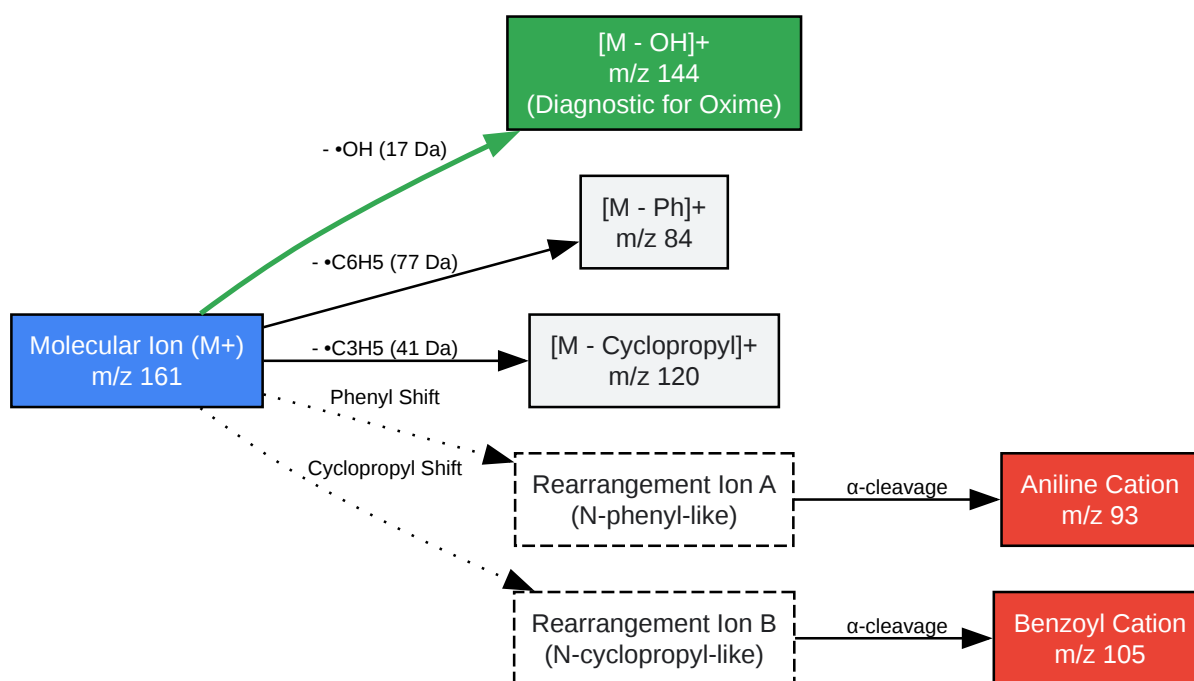
The fragmentation of CPKO (MW 161) under Electron Ionization follows two distinct mechanistic pathways: Direct Radical Cleavage (typical of oximes) and Rearrangement-Driven Fragmentation (mimicking the Beckmann reaction).

Diagnostic Fragmentation Pathways[\[3\]](#)

- Dehydration ($M - 17$): The most diagnostic peak for oximes is the loss of the hydroxyl radical ($\bullet OH$), yielding a resonance-stabilized nitrilium ion at m/z 144.[\[1\]](#) Amides do not exhibit this loss.

- Alpha-Cleavage:
 - Loss of Cyclopropyl ($M - 41$): Cleavage adjacent to the C=N bond yields the phenyl-nitrilium cation at m/z 120.
 - Loss of Phenyl ($M - 77$): Yields the cyclopropyl-nitrilium cation at m/z 84.^[1]
- Beckmann-Like Rearrangement: Inside the ionization source, the radical cation can rearrange to an amide-like structure.^[1]
 - Path A (Phenyl Migration): Mimics N-phenylcyclopropanecarboxamide, yielding m/z 93 (Aniline cation).^[1]
 - Path B (Cyclopropyl Migration): Mimics N-cyclopropylbenzamide, yielding m/z 105 (Benzoyl cation).^[1]

Visualization of Fragmentation Pathways



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Caption: Fragmentation map of Cyclopropyl Phenyl Ketone Oxime. Green node indicates the primary diagnostic peak distinguishing the oxime from isomeric amides.

Part 3: Isomeric Differentiation (Oxime vs. Amides)

The primary challenge in drug development is distinguishing the active oxime intermediate from its stable amide byproducts. The table below outlines the "Fingerprint Peaks" that validate the structure.

Table 2: Diagnostic Peak Comparison

Compound	Structure	Key Diagnostic Peak	Absence Check
CPKO (Oxime)	<chem>Ph-C(=NOH)-C3H5</chem>	m/z 144 (M-17)	High abundance of m/z 144 confirms Oxime. [1]
N-Cyclopropylbenzamide	<chem>Ph-CO-NH-C3H5</chem>	m/z 105 (PhCO ⁺)	No m/z 144 peak. [1] Base peak is 105. [1]
N-Phenylcyclopropanecarboxamide	<chem>C3H5-CO-NH-Ph</chem>	m/z 93 (PhNH ₂ ⁺)	No m/z 144 peak. [1] Presence of m/z 69 (C ₃ H ₅ CO ⁺).

Logic for Validation:

- Inject sample via GC-MS.[\[1\]](#)
- Extract ion chromatogram (EIC) for m/z 144.
- Result: If a peak appears at m/z 144, the oxime is present. If the spectrum is dominated by m/z 105 or 93 without m/z 144, the sample has rearranged to an amide.

Part 4: Experimental Protocols

GC-MS Acquisition Protocol (Self-Validating)

This protocol is designed to minimize thermal degradation of the oxime during analysis.[\[1\]](#)

- Sample Preparation:

- Dissolve 1 mg of CPKO in 1 mL of HPLC-grade Acetonitrile (ACN).[\[1\]](#) Note: Avoid methanol as it can form methyl ethers with the oxime under acidic conditions.
- Filter through a 0.22 μ m PTFE filter.[\[1\]](#)
- GC Parameters:
 - Inlet: Splitless mode, 150°C (Critical: High inlet temps >200°C cause Beckmann rearrangement).
 - Column: DB-5ms or equivalent (30m x 0.25mm x 0.25 μ m).[\[1\]](#)
 - Carrier Gas: Helium at 1.0 mL/min constant flow.[\[1\]](#)
 - Oven Program: Hold 60°C for 1 min; Ramp 20°C/min to 280°C; Hold 3 min.
- MS Parameters:
 - Source Temp: 200°C.
 - Transfer Line: 250°C.[\[1\]](#)
 - Scan Range: m/z 40–300.[\[1\]](#)
 - Ionization: EI at 70 eV.[\[1\]](#)

LC-MS/MS Protocol (For Trace Quantitation)

Used when sensitivity is paramount or the compound is thermally unstable.[\[1\]](#)

- Mobile Phase:
 - A: Water + 0.1% Formic Acid.[\[1\]](#)
 - B: Acetonitrile + 0.1% Formic Acid.[\[1\]](#)
- Gradient: 5% B to 95% B over 5 minutes.
- Source: ESI Positive Mode.

- MRM Transition:
 - Precursor: 162.1 ($[M+H]^+$)
 - Product 1: 144.1 (Loss of H_2O - Quantifier)
 - Product 2: 105.1 (Benzoyl cation - Qualifier)[1]

References

- National Institute of Standards and Technology (NIST). Cyclopropyl phenyl ketone Mass Spectrum (EI).[1][3] NIST Chemistry WebBook, SRD 69.[1][3] Available at: [\[Link\]](#)
- Chemistry LibreTexts. Fragmentation Patterns in Mass Spectrometry: Oximes and Amides. Available at: [\[Link\]](#)
- Royal Society of Chemistry. Beckmann Rearrangement Mechanisms and MS Implications.[1][2] Organic Chemistry Portal.[1] Available at: [\[Link\]](#)

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Sources

- 1. clearsynth.com [clearsynth.com]
- 2. m.youtube.com [m.youtube.com]
- 3. Cyclopropyl phenyl ketone [webbook.nist.gov]
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